Essential Safety and Operational Guide for Handling BRD9185

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Compound of Interest

Compound Name:	*BRD9185*
Cat. No.:	*B10822367*

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This document provides immediate safety, handling, and disposal information for **BRD9185** (CAS: 2057420-29-6), a Dihydroorotate dehydrogenase (DHODH) inhibitor. The information is intended for researchers, scientists, and drug development professionals. In the absence of a specific Safety Data Sheet (SDS) for **BRD9185**, this guidance is based on general laboratory safety protocols for handling potent, biologically active small molecules.

Chemical and Physical Properties

A summary of the available quantitative data for **BRD9185** is presented below. It is important to note that comprehensive toxicological and ecotoxicological data are not readily available.

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Property	Value	Source
CAS Number	2057420-29-6	[1]
Molecular Formula	C23H21F6N3O2	[2]
Molecular Weight	485.42 g/mol	[2][3]
EC50 against P. falciparum	16 nM	[3]
Storage Temperature (Powder)	-20°C for up to 3 years	[3]
Storage Temperature (In solvent)	-80°C for up to 1 year	[3]

Hazard Identification and Precautionary Measures

While a specific hazard profile for **BRD9185** is not available, as a potent enzyme inhibitor, it should be handled with care. Assume the compound is potentially hazardous upon inhalation, ingestion, and skin or eye contact.

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) are required.[2]
- Eye Protection: Safety glasses or goggles must be worn.[2]
- Lab Coat: A standard laboratory coat is mandatory.
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood or glove box, a properly fitted respirator (e.g., N95 or higher) is recommended.

Standard Operating Procedure for Handling BRD9185

1. Engineering Controls:

- All work with solid **BRD9185** should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.

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- Ensure a safety shower and eyewash station are readily accessible.

2. First-Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4]

3. Spills and Accidental Release:

- For small spills, carefully absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[2]
- Avoid generating dust if the spill involves the solid form.
- Clean the spill area thoroughly with an appropriate solvent (e.g., ethanol), followed by soap and water.
- For large spills, evacuate the area and contact your institution's environmental health and safety (EHS) office.

4. Storage:

- Store **BRD9185** in a tightly sealed, clearly labeled container.
- As a powder, store at -20°C.[3]
- In solvent, store at -80°C.[3]
- Store away from incompatible materials such as strong oxidizing agents.

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5. Disposal:

- All waste containing **BRD9185**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[6] Do not dispose of it down the drain or in regular trash.[7]

Experimental Workflow and Biological Pathway

The following diagrams illustrate the general workflow for handling **BRD9185** in a laboratory setting and its mechanism of action as a DHODH inhibitor.

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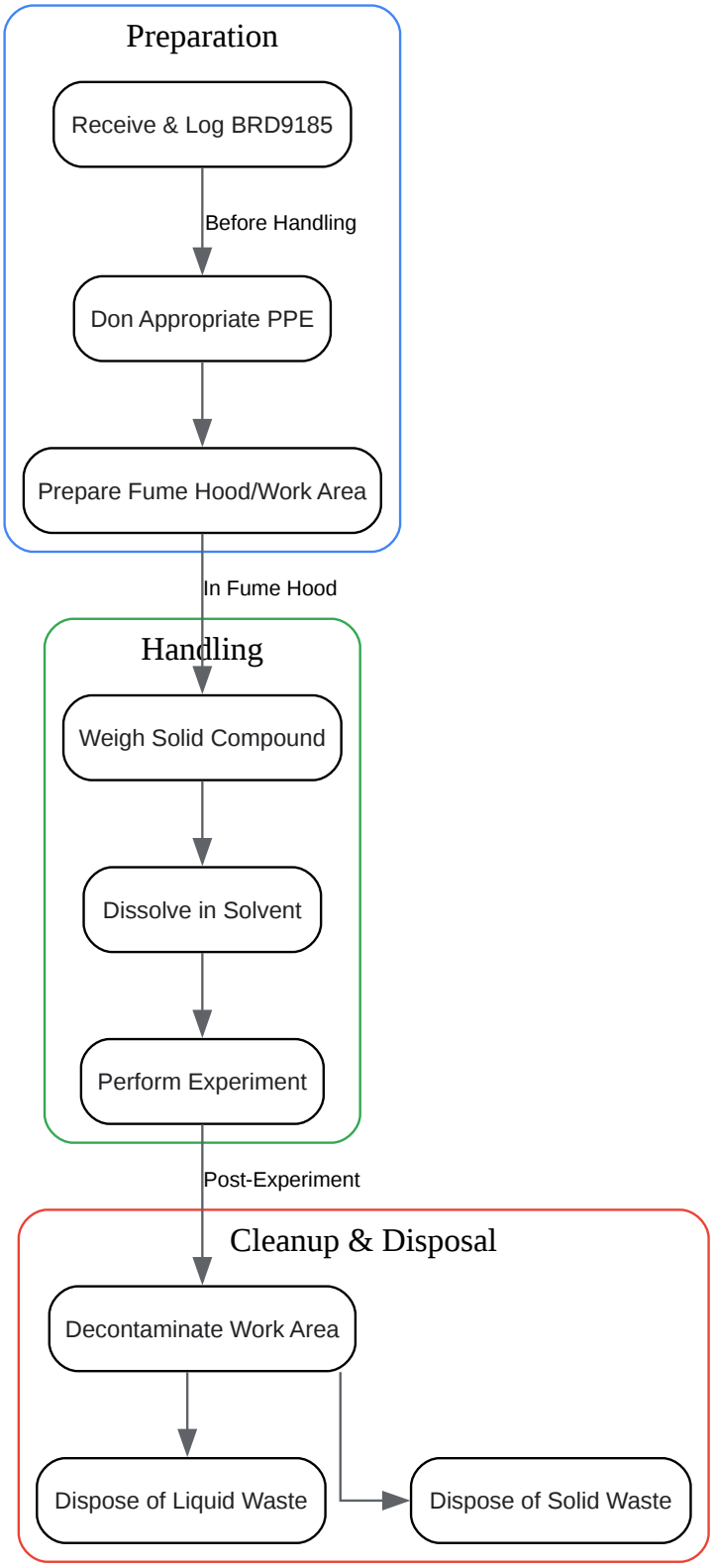

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Caption: Experimental workflow for handling **BRD9185**.

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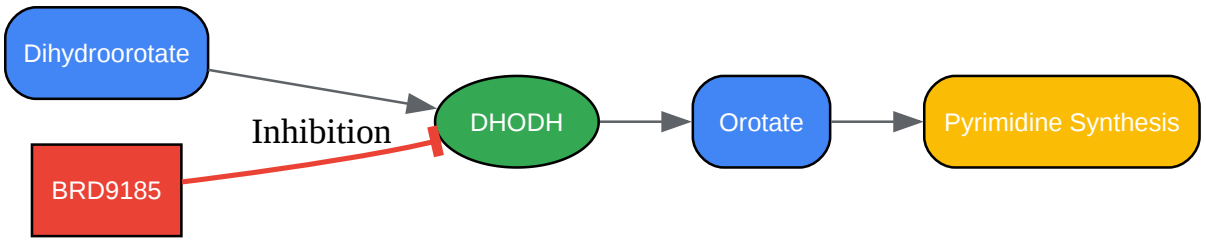

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Caption: BRD9185 inhibits the DHODH enzyme in the pyrimidine synthesis pathway.

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